

Application Notes and Protocols for the Preparation of Sulfamides Using DABSO

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Compound of Interest

Compound Name: *Dabso*

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This document provides detailed application notes and protocols for the synthesis of sulfamides utilizing 1,4-diazabicyclo[2.2.2]octane-bis(sulfur dioxide) (**DABSO**), a stable, solid surrogate for sulfur dioxide gas. The use of **DABSO** offers a safer and more convenient alternative to gaseous SO₂, facilitating the synthesis of sulfamides in a laboratory setting.[1][2]

Introduction

Sulfamides are a class of organosulfur compounds with the general structure R¹R²NSO₂NR³R⁴. They are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. **DABSO** has emerged as a key reagent for the efficient synthesis of sulfamides, providing a reliable source of sulfur dioxide in a user-friendly solid form.[1][2] This document outlines a primary method for the direct synthesis of diarylsulfamides from anilines.

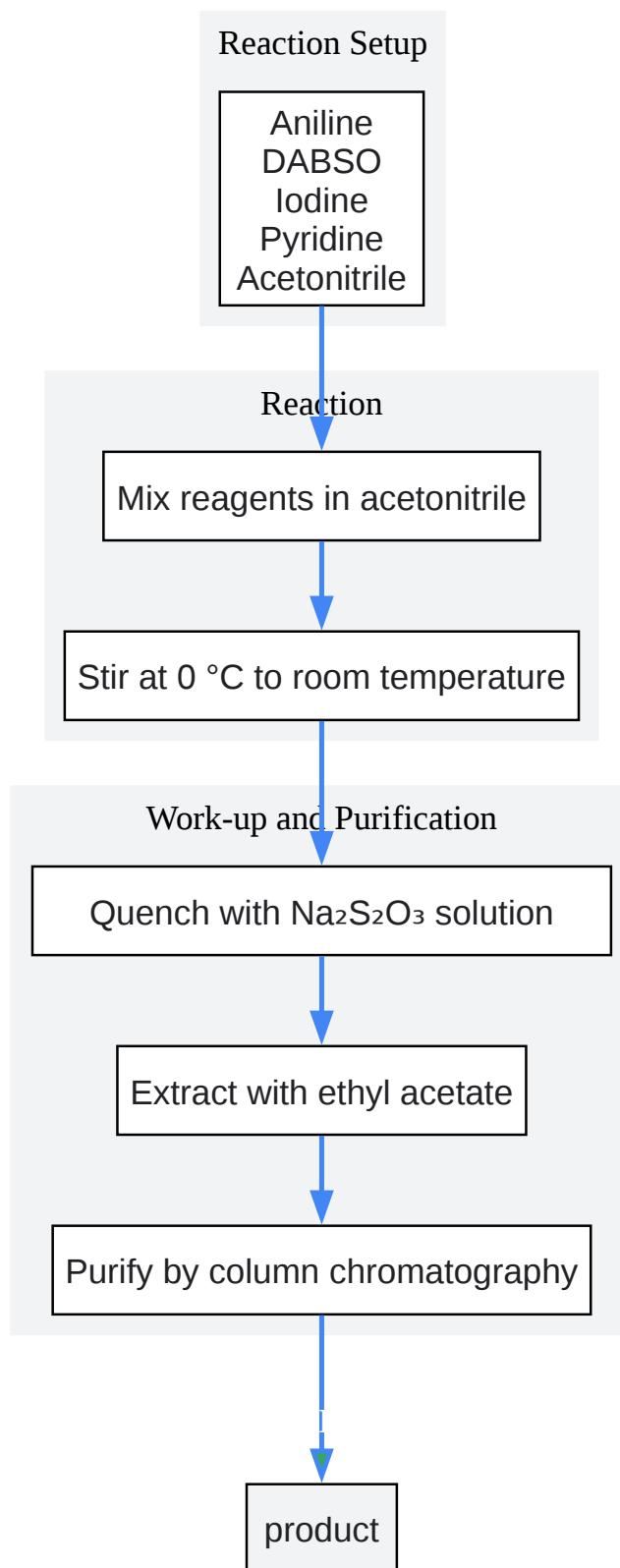
Method 1: Direct Synthesis of Diaryl-Sulfamides from Anilines

This method outlines the direct conversion of anilines to N,N'- diaryl-sulfamides using **DABSO** in the presence of iodine. This one-pot reaction is an efficient way to synthesize symmetrically substituted sulfamides.[1]

Reaction Principle

The reaction proceeds by treating anilines with sulfur dioxide (released from **DABSO**) and iodine. This method provides a straightforward route to diarylsulfamides, avoiding the use of gaseous SO₂.^[1]

Experimental Workflow



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Caption: Experimental workflow for the direct synthesis of diaryl-sulfamides using **DABSO**.

Detailed Experimental Protocol

Materials:

- Aniline or substituted aniline
- **DABSO** (1,4-diazabicyclo[2.2.2]octane-bis(sulfur dioxide))
- Iodine (I_2)
- Pyridine
- Anhydrous acetonitrile (MeCN)
- Saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) solution
- Ethyl acetate (EtOAc)
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography

Procedure:

- To a solution of the aniline (1.0 mmol) in anhydrous acetonitrile (5 mL) at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add pyridine (1.5 mmol).
- Add **DABSO** (2.0 mmol) to the solution, followed by the portion-wise addition of iodine (1.0 mmol).
- Allow the reaction mixture to warm to room temperature and stir for 15 hours.
- Upon completion of the reaction (monitored by TLC), quench the reaction by adding saturated aqueous $Na_2S_2O_3$ solution.
- Extract the aqueous layer with ethyl acetate (3 x 10 mL).

- Wash the combined organic layers with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired N,N'-diaryl-sulfamide.[\[1\]](#)

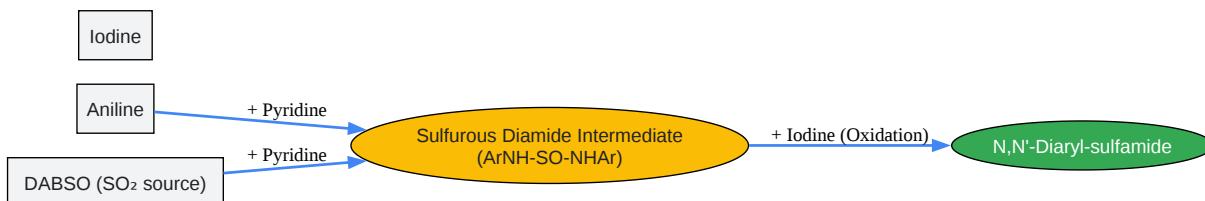
Quantitative Data

The following table summarizes the yields for the synthesis of various N,N'-diaryl-sulfamides using the protocol described above.[\[1\]](#)

Entry	Aniline Derivative	Product	Yield (%)
1	Aniline	N,N'-Diphenylsulfamide	63
2	4-Methylaniline	N,N'-Di-p-tolylsulfamide	65
3	4-Methoxyaniline	N,N'-Bis(4-methoxyphenyl)sulfamide	61
4	4-Chloroaniline	N,N'-Bis(4-chlorophenyl)sulfamide	55
5	4-Bromoaniline	N,N'-Bis(4-bromophenyl)sulfamide	58
6	3-Methylaniline	N,N'-Di-m-tolylsulfamide	60

Logical Relationship Diagram

The following diagram illustrates the key transformations in the direct synthesis of diaryl-sulfamides.

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